

# 4-Ethyloctane: A Technical Health and Safety Guide

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## Compound of Interest

Compound Name: **4-Ethyloctane**

Cat. No.: **B094392**

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This guide provides a comprehensive overview of the health and safety information currently available for **4-Ethyloctane**. Due to a lack of specific toxicological studies on this particular branched alkane, this document extrapolates data from structurally similar compounds to provide the most accurate safety profile possible. All quantitative data is presented in structured tables for clarity, and relevant experimental and logical workflows are visualized.

## Chemical and Physical Properties

**4-Ethyloctane** is a colorless, flammable liquid with a mild hydrocarbon odor.<sup>[1]</sup> It is a branched alkane with the molecular formula C<sub>10</sub>H<sub>22</sub>.<sup>[1]</sup> Like other alkanes, it is non-polar and has low solubility in water but is soluble in many organic solvents.<sup>[2]</sup> Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **4-Ethyloctane**

Property	Value	Source
Molecular Formula	C10H22	<a href="#">[1]</a>
Molecular Weight	142.28 g/mol	<a href="#">[1]</a>
CAS Number	15869-86-0	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Odor	Mild hydrocarbon	<a href="#">[2]</a>
Boiling Point	163.65°C	<a href="#">[2]</a>
Melting Point	-87.69°C	<a href="#">[2]</a>
Water Solubility	75.36 µg/L (temperature not stated)	<a href="#">[2]</a>
Density	0.734 g/cm³	<a href="#">[2]</a>
Refractive Index	1.4131	<a href="#">[2]</a>

## Hazard Identification and Classification

While specific GHS classification for **4-Ethyloctane** is not readily available, data for similar branched C8-C18 alkanes indicates that it should be treated as a hazardous substance.[\[3\]](#) The primary hazards are flammability and aspiration toxicity.[\[3\]](#) A summary of the likely GHS classification is provided in Table 2.

Table 2: Inferred GHS Classification for **4-Ethyloctane**

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	3	H226: Flammable liquid and vapor	<a href="#">[3]</a>
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways	<a href="#">[3]</a>
Skin Irritation	2 (Likely)	H315: Causes skin irritation	<a href="#">[3]</a>
Specific target organ toxicity — single exposure	3 (Likely)	H336: May cause drowsiness or dizziness	<a href="#">[3]</a>

## Toxicological Information

There is a notable lack of specific toxicological data for **4-Ethyloctane** in publicly accessible databases. No LD50 or LC50 values have been established for this compound. However, studies on analogous branched alkanes suggest a low acute oral and dermal toxicity, with an oral LD50 in rats determined to be greater than 2000 mg/kg bw for a similar substance.[\[3\]](#)

The primary toxicological concern is aspiration into the lungs, which can be fatal.[\[3\]](#) Inhalation of high concentrations of vapors may cause central nervous system depression, leading to drowsiness and dizziness.[\[3\]](#) Prolonged or repeated skin contact may cause irritation and dermatitis due to the defatting action of the solvent.[\[3\]](#)

Due to the lack of specific studies, no information is available on the potential carcinogenic, mutagenic, or reproductive toxicity of **4-Ethyloctane**.

## Experimental Protocols

As no specific toxicological studies for **4-Ethyloctane** have been identified, a detailed experimental protocol from a cited study cannot be provided. However, a general methodology for assessing the acute oral toxicity of a similar volatile hydrocarbon, based on OECD Test Guideline 423, is described below.

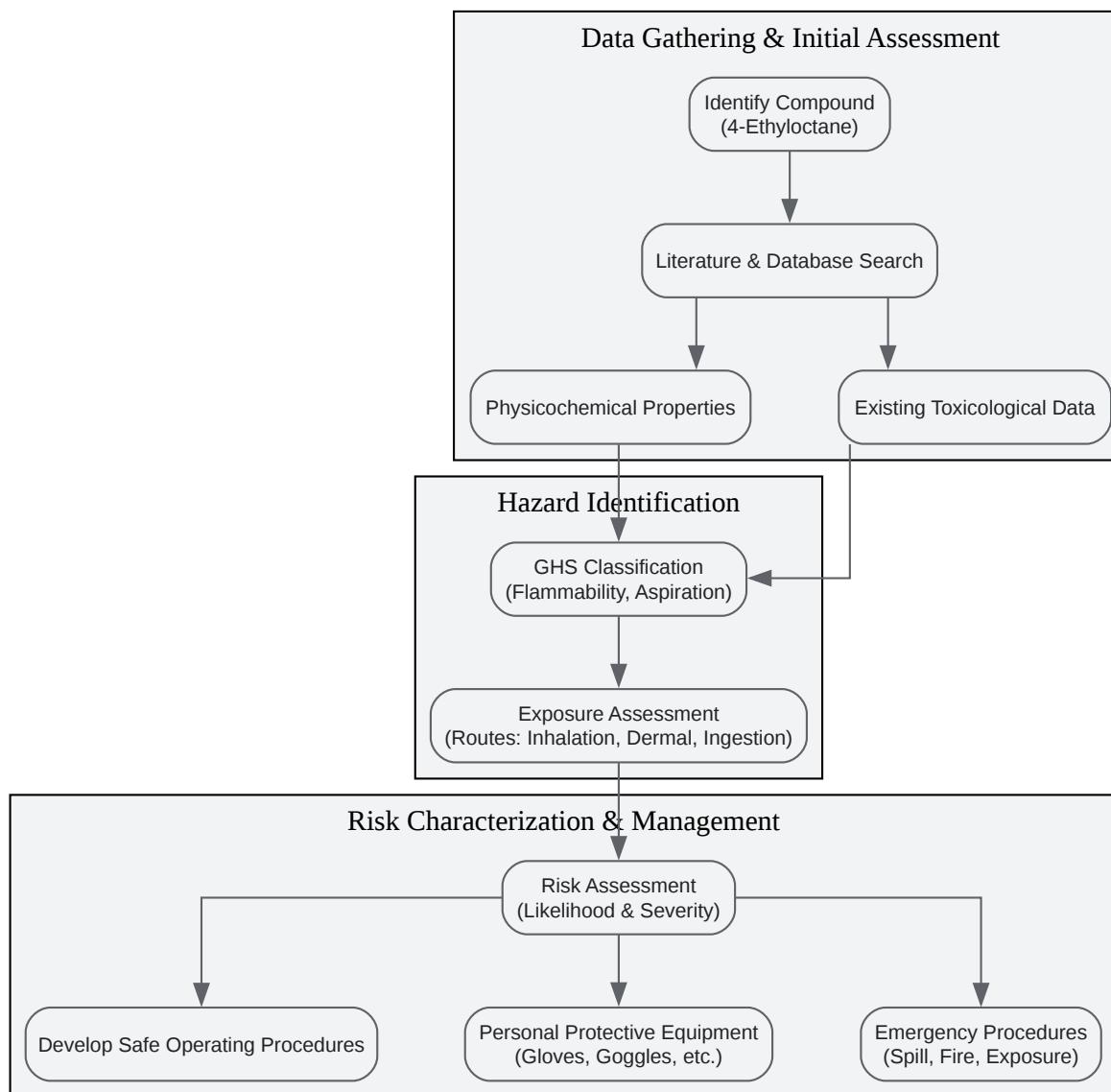
## Generic Protocol: Acute Oral Toxicity (OECD 423)

This protocol outlines the general steps for determining the acute toxicity of a substance like **4-Ethyloctane**.

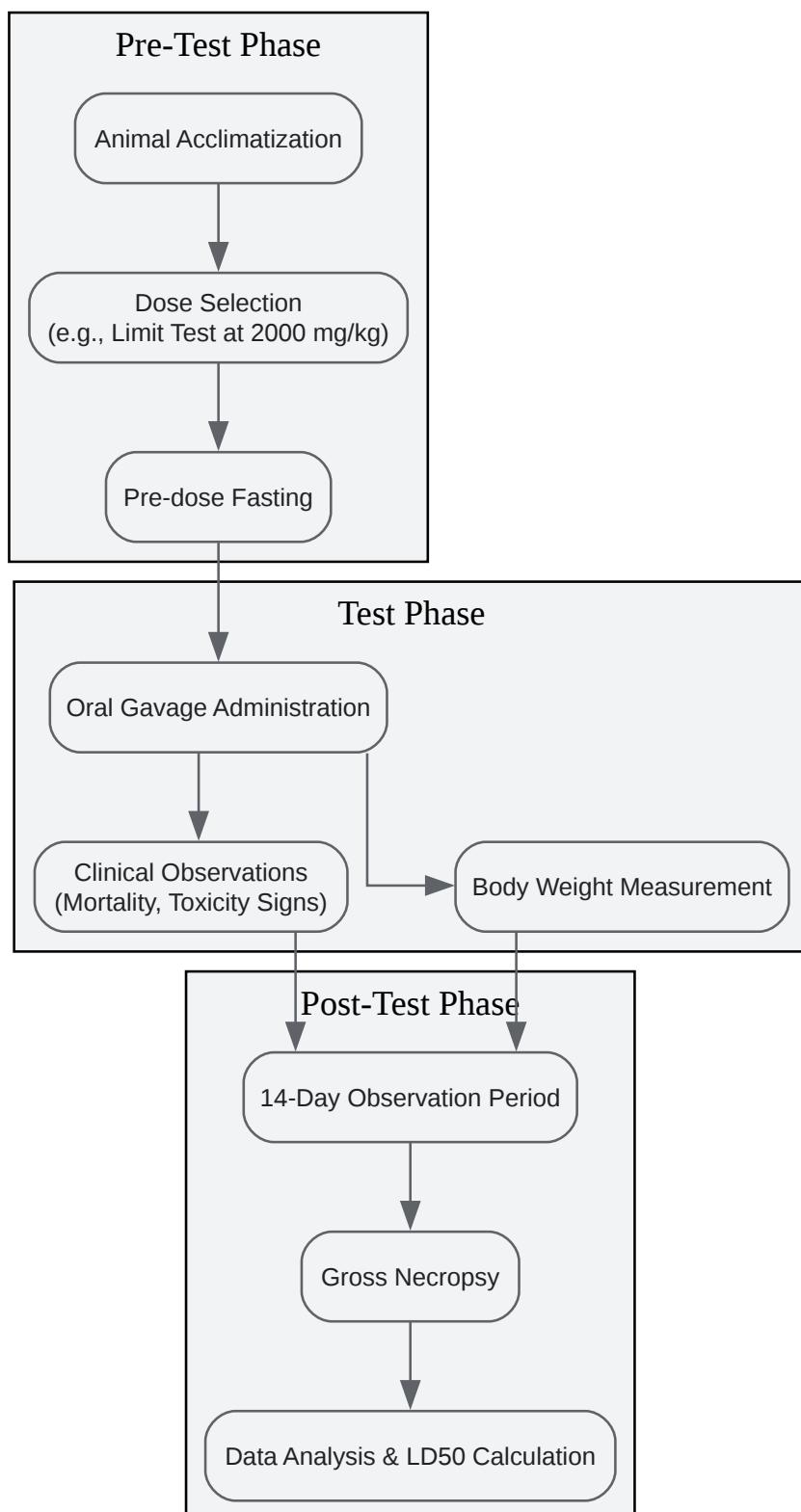
- **Test Animals:** Healthy, young adult rats (e.g., Sprague-Dawley strain) are used. Animals are acclimatized to laboratory conditions before the study.
- **Housing and Feeding:** Animals are housed in individual cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Standard laboratory diet and water are provided ad libitum, except for a brief fasting period before dosing.
- **Dose Administration:** The test substance is administered by oral gavage. A limit test is often performed first at a dose of 2000 mg/kg body weight. If no mortality is observed, the LD50 is determined to be greater than this dose.<sup>[3]</sup>
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes at specified intervals for at least 14 days.
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated if mortality occurs at doses below the limit dose.

## Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the health and safety assessment of a chemical substance like **4-Ethyloctane**.

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Caption: Chemical Safety Assessment Workflow.

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Caption: Acute Oral Toxicity Experimental Workflow.

## Handling and Storage

### Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[2\]](#)
- Ground and bond containers when transferring the liquid to prevent static discharge.[\[4\]](#)
- Use non-sparking tools.[\[4\]](#)
- Avoid contact with skin and eyes.[\[2\]](#) In case of contact, rinse immediately with plenty of water.[\[2\]](#)
- After handling, wash hands thoroughly with soap and water.

### Storage:

- Store in a cool, dry, and well-ventilated area away from sources of ignition.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)
- Store in a designated flammable liquid storage cabinet.
- Segregate from incompatible materials such as oxidizing agents.[\[2\]](#)

## First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation, dizziness, or nausea occurs, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation occurs, seek medical attention.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Do NOT induce vomiting.<sup>[4]</sup> If swallowed, immediately call a poison center or doctor.<sup>[4]</sup> Aspiration hazard is a major concern.

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.<sup>[4]</sup>
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Spill and Disposal Procedures

- Spill Response: Eliminate all ignition sources. Ventilate the area. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.
- Disposal: Dispose of contents/container in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and is based on the best available data at the time of publication. It is not a substitute for a formal Safety Data Sheet (SDS) and professional judgment. Users should conduct their own risk assessments and adhere to all applicable safety regulations.

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